

# Drimentine B: A Technical Overview of its Physicochemical Properties and Biological Activities

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## Compound of Interest

Compound Name: *Drimentine B*

Cat. No.: *B1140459*

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## Introduction

**Drimentine B** is a naturally occurring terpenylated diketopiperazine that belongs to the drimentine family of alkaloids, which were first isolated from Actinomycete bacteria.[1][2] This class of compounds has garnered interest within the scientific community due to its diverse biological activities, including anticancer, antibiotic, antifungal, and anthelmintic properties.[3][4] Structurally, drimentines are characterized by a complex fusion of a pyrroloindoline, a sesquiterpene, and a diketopiperazine moiety.[1] While the biological potential of **Drimentine B** is recognized, detailed information regarding its specific mechanisms of action and comprehensive physicochemical characterization remains an area of active investigation.

This technical guide provides a consolidated overview of the currently available data on the physical and chemical properties of **Drimentine B**, its known biological effects, and a generalized approach to its synthesis.

## Physicochemical Properties

The following table summarizes the known physical and chemical properties of **Drimentine B**. It is important to note that quantitative experimental data such as melting point, boiling point,

and detailed spectroscopic analyses are not extensively reported in publicly available literature. The information presented here is primarily sourced from chemical supplier databases.

Property	Value	Reference(s)
Chemical Formula	C <sub>31</sub> H <sub>39</sub> N <sub>3</sub> O <sub>2</sub>	
Molecular Weight	485.7 g/mol	
CAS Number	204398-91-4	
Physical State	Solid	
Solubility	Soluble in DMF, DMSO, Ethanol, and Methanol.	
Storage Temperature	-20°C	
SMILES	O=C(--INVALID-LINK-- ([H])N4C6=O)N7C6=CCC7	
InChI	InChI=1S/C31H39N3O2/c1-19-12-13-25-29(2,3)14-8-15-30(25,4)21(19)17-31-18-24-26(35)33-16-7-11-23(33)27(36)34(24)28(31)32-22-10-6-5-9-20(22)31/h5-6,9-11,21,24-25,28,32H,1,7-8,12-18H2,2-4H3/t21-,24-,25-,28-,30+,31-/m0/s1	

## Biological Activity

**Drimentine B** has demonstrated a range of biological activities, with its anticancer properties being of significant interest. The following table summarizes the reported biological effects.

Biological Activity	Description	Reference(s)
Anticancer	Inhibits the proliferation of NS-1 murine $\beta$ lymphocyte myeloma cells by 41% and 59% at concentrations of 50 $\mu\text{g/ml}$ and 100 $\mu\text{g/ml}$ , respectively.	
Antibiotic	Active against Gram-positive and Gram-negative bacteria.	
Antifungal	Exhibits activity against various fungi and yeasts.	
Anthelmintic	Possesses properties to combat parasitic worms.	

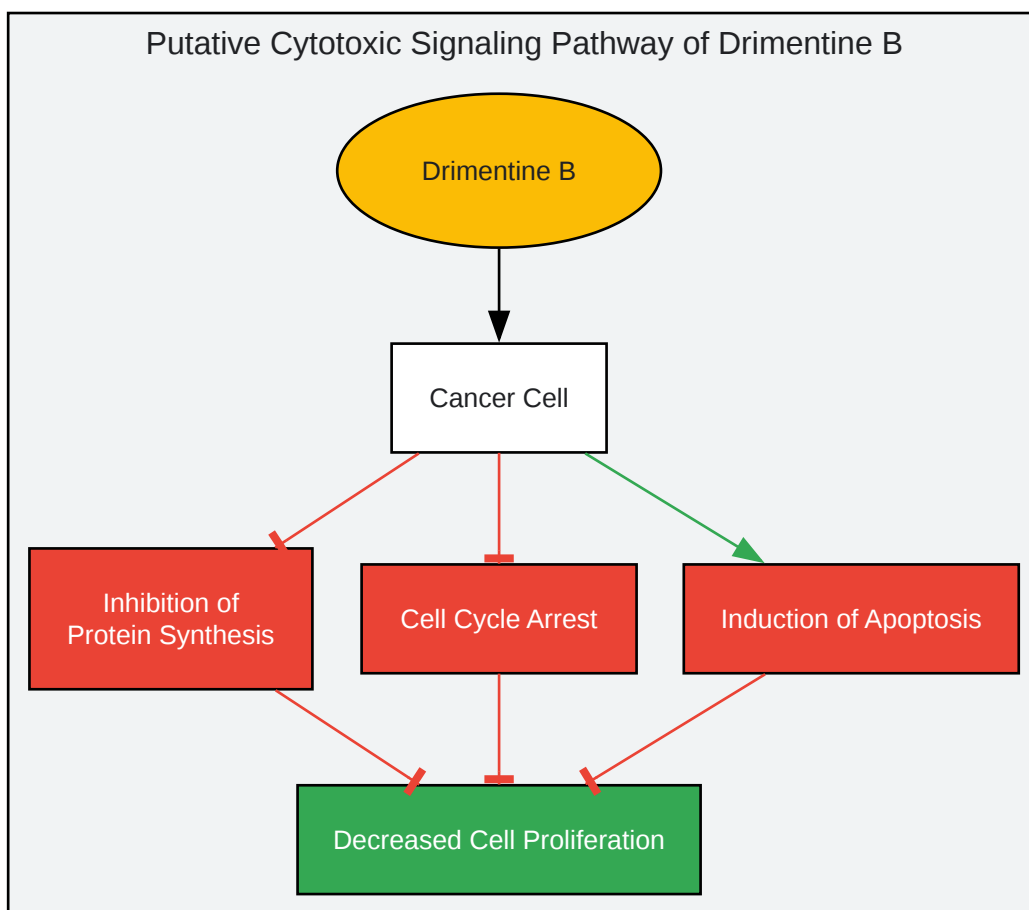
## Experimental Protocols

Detailed experimental protocols for the determination of **Drimentine B**'s physicochemical properties and for its synthesis are not readily available in the reviewed literature. General methodologies for characterizing similar natural products would apply. For instance, melting points are typically determined using a melting point apparatus, and spectroscopic data ( $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, MS) are obtained using standard instrumentation.

The synthesis of the drimentine core is generally approached through a convergent strategy, uniting a pyrroloindoline moiety with a sesquiterpene fragment.

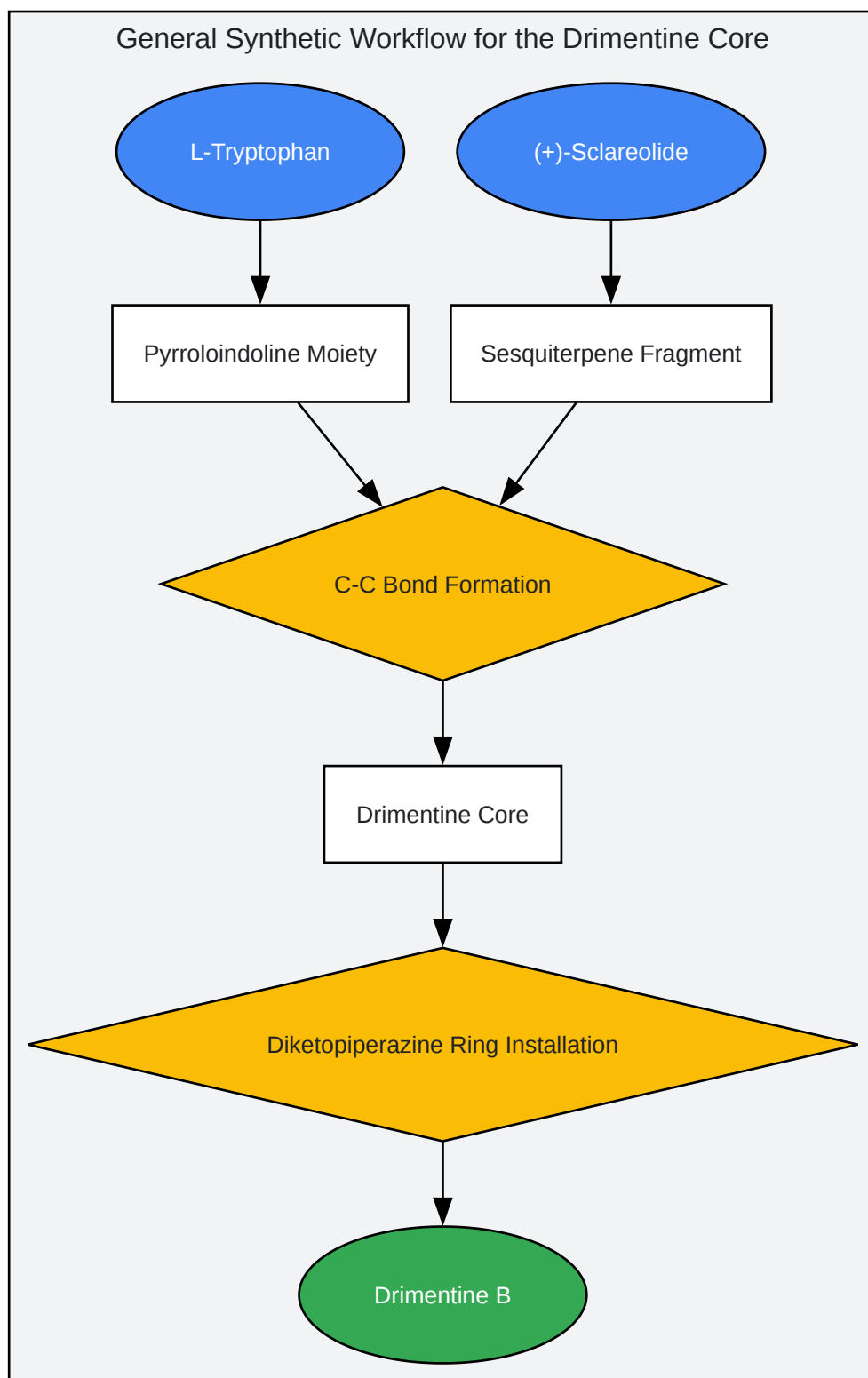
## Putative Mechanism of Action and Synthetic Strategy

While the precise signaling pathways affected by **Drimentine B** have not been elucidated, a generalized workflow for investigating its cytotoxic mechanism and a conceptual diagram of its synthetic approach can be proposed based on related compounds and general synthetic strategies.



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Caption: A hypothetical signaling pathway for **Drimentine B**'s anticancer activity.



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Caption: A conceptual workflow for the convergent synthesis of the drimentine core.

## Conclusion

**Drimentine B** is a promising natural product with a range of biological activities that warrant further investigation. While foundational physicochemical data is available, a comprehensive experimental characterization is still needed. The elucidation of its specific molecular targets and signaling pathways will be crucial for advancing its potential as a therapeutic agent. The development of a robust and scalable synthetic route will also be essential for facilitating further research and potential drug development efforts.

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## References

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